Technical Guide: Mass Spectrometry Characterization of N-(2-Hydroxyethyl)-4-nitrobenzamide

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Compound of Interest

Compound Name:	*n-(2-Hydroxyethyl)-4-nitrobenzamide*
CAS No.:	*6640-65-9*
Cat. No.:	*B1295902*

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Executive Summary

N-(2-Hydroxyethyl)-4-nitrobenzamide (CAS: 6640-65-9) is a nitro-aromatic amide frequently encountered as a synthetic intermediate or a metabolic byproduct of nitrobenzamide-class pharmaceuticals.[1] Its mass spectrometric behavior is governed by two competing structural moieties: the electron-withdrawing nitro group (

) and the labile hydroxyethyl tail.

This guide provides a definitive analysis of its fragmentation pattern, contrasting it with structural analogs to aid in precise identification. Unlike standard databases that list peaks without context, this document details the causality of ion formation, enabling researchers to distinguish this compound from isobaric impurities or hydrolysis products like 4-nitrobenzoic acid.

Structural Context & Ionization Physics

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The molecule (

, MW 210.19 Da) exhibits distinct behavior depending on the ionization mode.

- Electrospray Ionization Positive (ESI+): The amide nitrogen is less basic due to the electron-withdrawing

  -nitro group. However, the terminal hydroxyl group and the amide carbonyl facilitate protonation, forming the precursor

  .
- Electrospray Ionization Negative (ESI-): The nitro group possesses high electron affinity, making this compound an excellent candidate for negative mode analysis (

  ), often yielding lower limits of detection (LOD) than positive mode.

Comparative Ionization Efficiency

Feature	N-(2-Hydroxyethyl)-4-nitrobenzamide	N-(2-Hydroxyethyl)benzamide (Non-nitro Analog)
Electronic Effect	Strong withdrawing ( ) reduces amide basicity.	Neutral/Donating ring allows easier amide protonation.
Preferred Mode	ESI(-) for trace sensitivity; ESI(+) for structural elucidation.	ESI(+) dominates; poor ESI(-) response.
Key Adducts	common in formate buffers.	common in positive mode.

Fragmentation Analysis & Mechanism

The fragmentation of **N-(2-Hydroxyethyl)-4-nitrobenzamide** in ESI(+) MS/MS follows a predictable decay pathway driven by charge-remote fragmentation and inductive cleavage.

Primary Fragmentation Pathway (ESI+)

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The protonated precursor (

211) undergoes two major competing pathways:

- Neutral Loss of Water (18 Da): Driven by the hydroxyethyl tail, likely involving a cyclic transition state to form an oxazoline-like cation (

  193).
- Amide Bond Cleavage: The formation of the stable 4-nitrobenzoyl acylium ion (

  150) is the base peak at higher collision energies.

Comparison with Alternatives (Analogs & Metabolites)

Distinguishing the target from its primary hydrolysis product (4-Nitrobenzoic acid) is critical in metabolic stability assays.

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Compound	Precursor ( )	Major Fragment 1	Major Fragment 2	Discriminator
Target: N-(2-Hydroxyethyl)-4-nitrobenzamide	211	193 ( )	150 (Acylium)	Retention of Nitrogen: The 150 ion retains the nitro group but loses the amine tail.
Alternative A: 4-Nitrobenzoic Acid	168 ( )	150 ( )	122 ( )	Decarboxylation: Acid tends to lose (44 Da) or readily.
Alternative B: N-(2-Hydroxyethyl)benzamide	166 ( )	148 ( )	105 (Benzoyl)	Mass Shift: The 105 vs. 150 shift is diagnostic of the substitution.

Visualized Fragmentation Pathway[3]

The following diagram illustrates the specific bond cleavages and resulting mass shifts.

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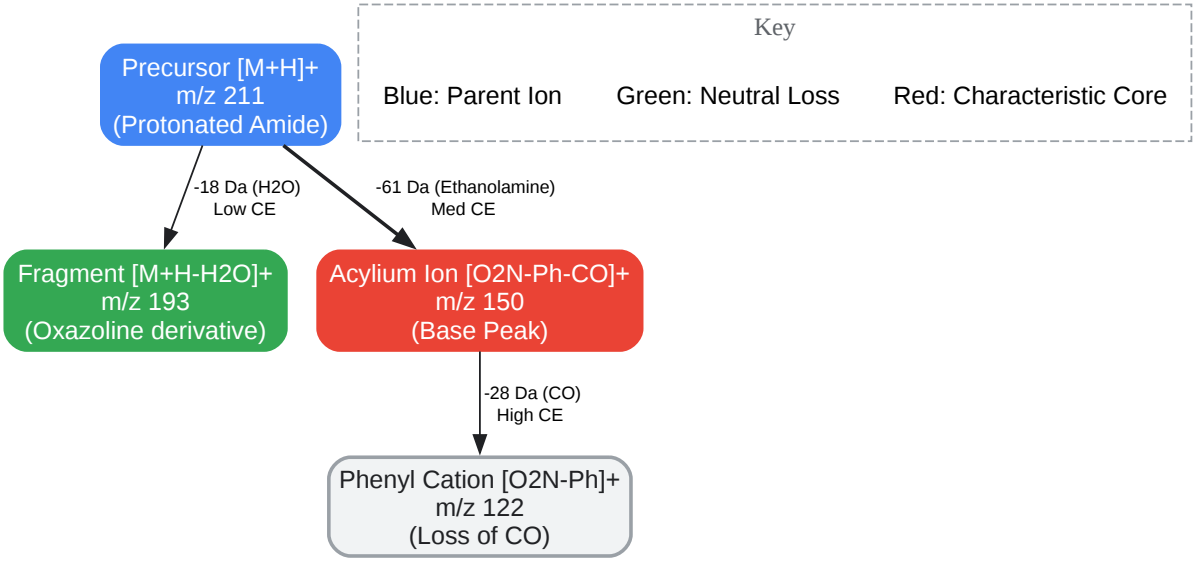

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Figure 1: ESI(+) Fragmentation tree for **N-(2-Hydroxyethyl)-4-nitrobenzamide** showing the transition from precursor to the diagnostic acylium core.[2][3]

Experimental Protocol: Validated LC-MS/MS Workflow

To replicate these results or validate the compound in a biological matrix, follow this self-validating protocol.

Reagents & Preparation[3]

- Stock Solution: Dissolve 1 mg in 1 mL Methanol (HPLC Grade).
- Working Standard: Dilute to 1 µg/mL in 50:50 Water:Methanol + 0.1% Formic Acid.
- Mobile Phase A: Water + 0.1% Formic Acid.

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- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

Instrument Parameters (Triple Quadrupole)

- Source: ESI Positive[3]
- Capillary Voltage: 3.5 kV
- Desolvation Temp: 350°C
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation of the labile hydroxyl tail).

Step-by-Step Workflow

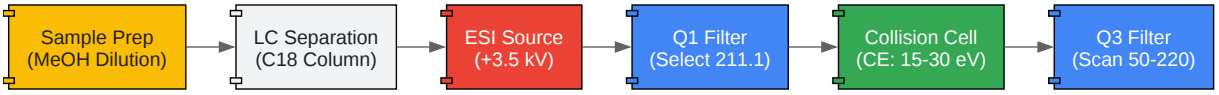

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Figure 2: Linear ion-path workflow for MRM transition optimization.

Data Interpretation Guide

- Check for 211

  193: If this transition is absent, the hydroxyl group may be metabolically conjugated (e.g., glucuronidation adds 176 Da).

- Check for 211

  150: This is the "Quantifier" transition due to its stability.

- Check for 211

  122: Use this as a "Qualifier" transition to confirm the nitro-aromatic core structure.

References

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